

N,N'-Dimethyloxamide vs DMF in organic synthesis applications

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

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Chemical Profile Comparison

Property	N,N'-Dimethyloxamide	N,N-Dimethylformamide (DMF)
CAS Number	615-35-0 [1] [2]	68-12-2 [3]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2]	C ₃ H ₇ NO
Molecular Weight (g/mol)	116.12 [2]	-
Physical State (at RT)	Solid [1]	Liquid
Melting Point	214-217 °C [1] [2]	-
Boiling Point	-	High (≈150°C at 760 mmHg)
Density (g/cm ³)	1.1±0.1 [1]	-

Property	N,N'-Dimethyloxamide	N,N-Dimethylformamide (DMF)
Primary Application	Chemical reagent (e.g., building block) [1]	"Universal" polar aprotic solvent [4]
Key Hazard Statements	H315, H319, H335 (Causes skin/eye irritation, may cause respiratory irritation) [1]	Reproductive toxicity, toxic to organs [5]

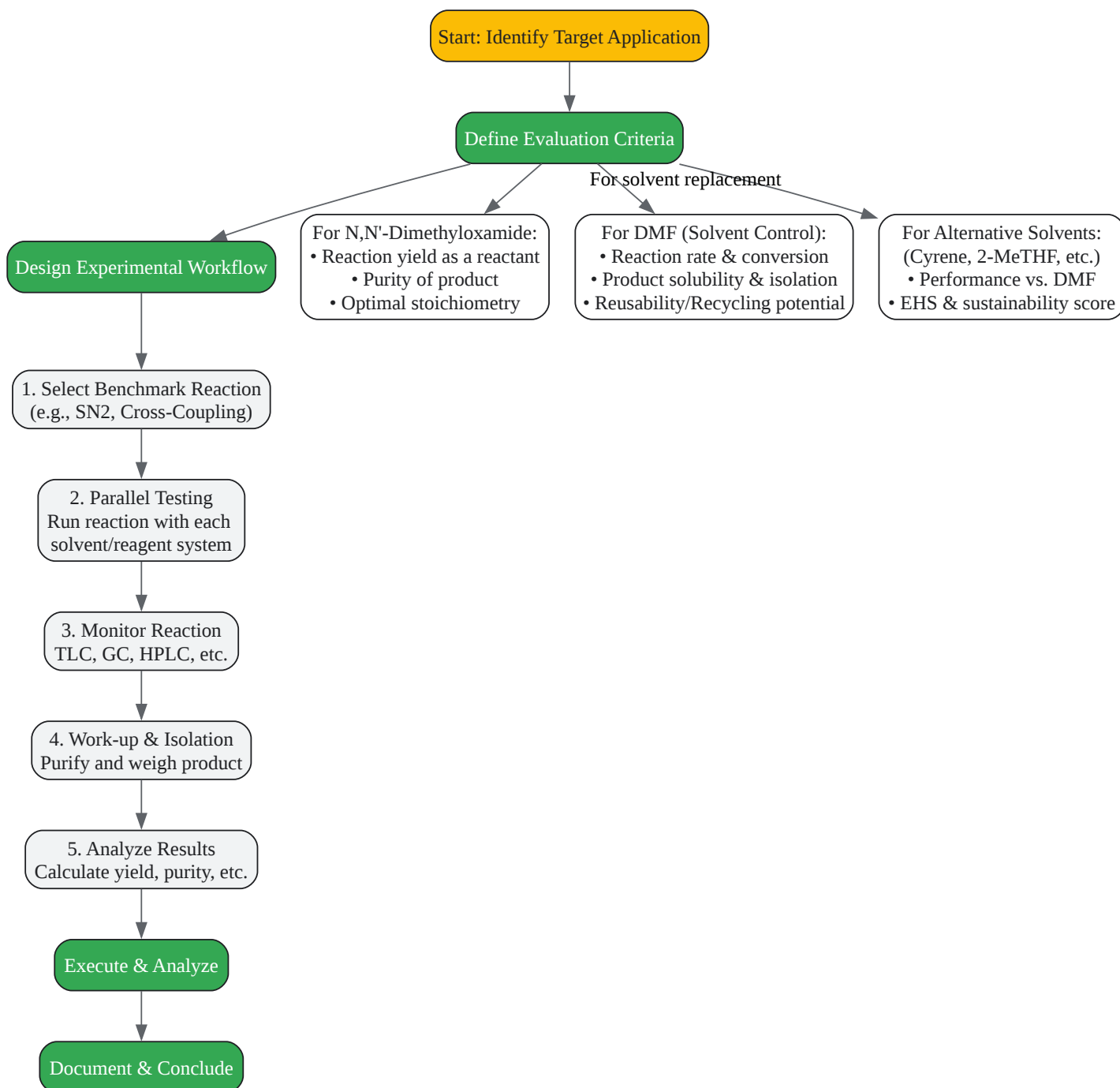
Key Differentiating Factors

The table highlights that these two chemicals are fundamentally different in form and function.

- **Physical State and Utility:** **N,N'-Dimethyloxamide** is a **solid** with a high melting point, indicating its primary use as a **reactant or building block** in synthesis (e.g., for preparing specific ligands or compounds) [1]. In contrast, DMF is a **high-boiling liquid**, a classic characteristic of a **polar aprotic solvent** used to dissolve reagents and facilitate reactions [4].
- **Role in Synthesis:** DMF is a workhorse **solvent** prized for its ability to dissolve a wide range of compounds, including salts. It is particularly favored for nucleophilic substitution (SN2) and palladium-catalyzed cross-coupling reactions because it does not hydrogen-bond to nucleophiles, thus enhancing reaction rates [5].
- **Health and Regulatory Concerns:** DMF, along with other dipolar aprotic solvents like DMAc and NMP, faces significant regulatory pressure due to serious health concerns, including **reproductive toxicity** [5]. The European Union's REACH regulation has classified them as "substances of very high concern" (SVHC), with restrictions on DMF use effective from December 2023 [5]. This is a major driver for the search for safer alternatives.

Guidance for Experimental Comparison

Since direct performance data is unavailable, you can design experiments to evaluate these chemicals for your specific application. Below is a proposed workflow for this evaluation.



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Defining Evaluation Criteria:

- **For N,N'-Dimethyloxamide as a Reactant:** The key metrics are **reaction yield** and the **purity** of the resulting product when it is used as a building block [1].
- **For DMF as a Solvent (and Alternatives):** The focus should be on **reaction rate, conversion efficiency**, and the ease of **product solubility and isolation** [5]. Given regulatory pressures, also evaluate **environmental, health, and safety (EHS)** profiles and **sustainability** of any solvent [5].

Experimental Workflow:

- **Select a Benchmark Reaction:** Choose a transformation where DMF is commonly used, such as a nucleophilic substitution (SN2) or a palladium-catalyzed cross-coupling [5].
- **Parallel Testing:** Run the reaction using **N,N'-Dimethyloxamide** as a reactant (if applicable) and, separately, use DMF and potential alternative solvents as the reaction medium for comparison.
- **Monitor and Isolate:** Use standard analytical techniques (TLC, GC, HPLC) to monitor reaction progress. Isolate and purify the final product.
- **Analyze and Conclude:** Calculate and compare the yield, purity, and other relevant metrics to draw a conclusion about the performance of each system.

Promising Alternatives to DMF

Given the push against traditional dipolar aprotic solvents, researchers are actively investigating greener alternatives. While **N,N'-Dimethyloxamide** is not a direct solvent replacement, other chemicals are emerging as promising candidates [5].

- **Dihydrolevoglucosenone (Cyrene):** This is a bio-based, biodegradable solvent derived from cellulose. Its dielectric constant is comparable to DMF, making it a **suitable candidate for electrochemical applications and organic synthesis** as a direct replacement for DMF, NMP, and DMAc [6].
- **Dimethyl Carbonate (DMC):** This solvent has been noted for its growing uptake as a more sustainable alternative in process chemistry [5].

- **2-Methyltetrahydrofuran (2-MeTHF)**: Derived from biomass, this ether is increasingly featured in process-scale publications as a preferable alternative to traditional ethers like 1,4-dioxane [5].

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